

Introduction: The Role of Substituted Benzoates in Modern Drug Discovery

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Compound of Interest

Compound Name: Ethyl 3-chloro-5-formylbenzoate

Cat. No.: B11892930

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Substituted benzoates and benzaldehydes are fundamental scaffolds in the synthesis of complex organic molecules, including a wide array of pharmaceuticals. The strategic placement of various functional groups on the benzene ring allows for the fine-tuning of a molecule's steric and electronic properties, which in turn dictates its biological activity. The presence of a chloro group, for instance, can enhance a compound's metabolic stability and membrane permeability, attributes that are highly desirable in drug candidates.[1][2] In fact, over 250 FDA-approved drugs contain at least one chlorine atom.[1][2]

The formyl and ethyl ester functionalities on the **Ethyl 3-chloro-5-formylbenzoate** backbone offer reactive handles for a variety of chemical transformations. This makes the molecule a valuable intermediate for creating diverse libraries of compounds for high-throughput screening in drug discovery programs.[3]

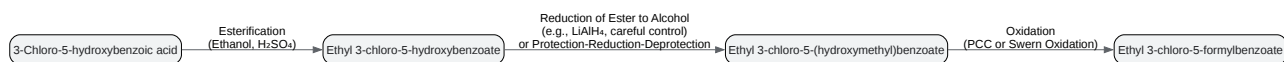
Molecular and Physicochemical Properties

The key physicochemical properties of **Ethyl 3-chloro-5-formylbenzoate** are summarized in the table below. These values are calculated based on its chemical structure and are comparable to its isomers.

Property	Value	Source/Method
Molecular Formula	C ₁₀ H ₉ ClO ₃	
Molecular Weight	212.63 g/mol	Calculation
IUPAC Name	ethyl 3-chloro-5-formylbenzoate	
CAS Number	Not available	
Appearance	Expected to be a solid	Inferred from isomers[4]
Purity	≥95% (Typical for research chemicals)	Inferred from suppliers[5]
Storage Temperature	2-8°C, under inert atmosphere	Recommended for similar compounds[4][6]

Synthesis and Reaction Mechanisms

While a specific, published synthetic route for **Ethyl 3-chloro-5-formylbenzoate** is not readily found, a plausible pathway can be devised from commercially available starting materials, leveraging well-established organic reactions. A potential multi-step synthesis is outlined below.



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Caption: Proposed synthetic pathway for **Ethyl 3-chloro-5-formylbenzoate**.

Step-by-Step Synthetic Protocol:

Step 1: Esterification of 3-Chloro-5-hydroxybenzoic acid

- To a solution of 3-chloro-5-hydroxybenzoic acid in ethanol, add a catalytic amount of concentrated sulfuric acid.
- Reflux the mixture for several hours until the reaction is complete (monitored by TLC).
- After cooling, neutralize the excess acid with a saturated solution of sodium bicarbonate.
- Extract the product with ethyl acetate, dry the organic layer over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain Ethyl 3-chloro-5-hydroxybenzoate.

Step 2: Selective Reduction This step is challenging due to the presence of the ethyl ester. A direct reduction of the carboxylic acid precursor before esterification might be a more viable route. Alternatively, protection of the phenol, followed by reduction of the ester, and subsequent deprotection and oxidation would be a more controlled approach.

Step 3: Oxidation to the Aldehyde

- Dissolve Ethyl 3-chloro-5-(hydroxymethyl)benzoate in dichloromethane.
- Add pyridinium chlorochromate (PCC) in one portion.
- Stir the mixture at room temperature for 2-3 hours.
- Dilute the reaction mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.
- Concentrate the filtrate under reduced pressure to yield the crude product, which can be purified by column chromatography.

Structure Elucidation and Spectroscopic Analysis

Unambiguous confirmation of the structure of **Ethyl 3-chloro-5-formylbenzoate** would rely on a combination of modern spectroscopic techniques.^[7]

Predicted Spectroscopic Data:

Technique	Expected Features
¹ H NMR	- Aldehyde proton (singlet, ~10 ppm)- Aromatic protons (multiplets, ~7.5-8.5 ppm)- Ethyl group (quartet for -CH ₂ - at ~4.4 ppm, triplet for -CH ₃ at ~1.4 ppm)
¹³ C NMR	- Carbonyl carbons (aldehyde ~190 ppm, ester ~165 ppm)- Aromatic carbons (~120-140 ppm)- Ethyl group carbons (~62 ppm for -CH ₂ -, ~14 ppm for -CH ₃ -)
FT-IR (cm ⁻¹)	- Aldehyde C=O stretch (~1700 cm ⁻¹)- Ester C=O stretch (~1720 cm ⁻¹)- Aromatic C=C stretches (~1600, 1480 cm ⁻¹)- C-Cl stretch (~700-800 cm ⁻¹)
Mass Spec (MS)	- Molecular ion peak (M ⁺) at m/z ≈ 212 and 214 (in a ~3:1 ratio due to ³⁵ Cl and ³⁷ Cl isotopes)

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}
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Caption: Workflow for the spectroscopic characterization of **Ethyl 3-chloro-5-formylbenzoate**.

Potential Applications in Drug Discovery and Medicinal Chemistry

The structural motifs present in **Ethyl 3-chloro-5-formylbenzoate** suggest its utility in the synthesis of various heterocyclic compounds with potential biological activity.

- **Anticancer Agents:** The benzofuran scaffold, which can be synthesized from salicylaldehyde derivatives, is a core component of many anticancer agents.[8] The title compound could serve as a precursor to novel benzofuran-based EGFR inhibitors or other kinase inhibitors.[9]
- **Antimicrobial and Antiviral Compounds:** The presence of the chloro substituent can be beneficial for antimicrobial activity. The formyl group can be used in reductive amination reactions to introduce diverse amine-containing side chains, a common strategy in the development of new anti-infective agents.
- **Central Nervous System (CNS) Agents:** Many CNS-active drugs are based on complex heterocyclic systems. The reactivity of the formyl and ester groups allows for the construction of such scaffolds through cyclization and condensation reactions.

Conclusion

Ethyl 3-chloro-5-formylbenzoate, while not extensively documented, represents a promising and versatile building block for synthetic and medicinal chemists. Its combination of a halogenated aromatic ring with reactive formyl and ester groups provides a platform for the development of novel compounds with potential therapeutic applications. The synthetic and analytical workflows detailed in this guide offer a solid foundation for researchers and drug development professionals to explore the full potential of this and related molecules.

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